

Proper Disposal of ASP5878: A Comprehensive Guide for Laboratory Professionals

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Compound of Interest

Compound Name: ASP5878

Cat. No.: B605635

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For Immediate Implementation: This document provides essential safety and logistical information for the proper disposal of **ASP5878**, a selective FGFR inhibitor with potential antineoplastic activity. Adherence to these procedures is critical to ensure personnel safety and environmental compliance. While a Safety Data Sheet (SDS) for **ASP5878** states it is not classified as a hazardous substance, its investigational and antineoplastic nature necessitates handling and disposal as a hazardous chemical waste.^[1]

Key Safety and Handling Data

A thorough understanding of the compound's properties is the first step in safe disposal. The following table summarizes key data for **ASP5878**.

Parameter	Value	Reference
Chemical Name	2-(4-((5-((2,6-Difluoro-3,5-dimethoxybenzyl)oxy)pyrimidin-2-yl)amino)-1H-pyrazol-1-yl)ethanol	GlpBio SDS
CAS Number	1453208-66-6	GlpBio SDS
Molecular Formula	C18H19F2N5O4	GlpBio SDS
Molecular Weight	407.37 g/mol	GlpBio SDS
Hazard Classification	Not a hazardous substance or mixture	GlpBio SDS
Personal Protective Equipment (PPE)	Safety glasses, non-powdered chemotherapy gloves (double-gloving recommended), solid-front, long-sleeved lab coat with tight-fitting cuffs.	[2]
First Aid Measures	In case of eye contact, flush with water. In case of skin contact, rinse with water. If inhaled, move to fresh air. If ingested, wash out mouth with water and do not induce vomiting. Seek medical attention in all cases of exposure.	[1]

Experimental Protocol for Disposal of ASP5878

This protocol outlines the step-by-step procedure for the safe disposal of **ASP5878** waste, including pure compound, contaminated labware, and solutions.

1. Waste Segregation and Collection:

- Solid Waste:

- Collect all solid waste contaminated with **ASP5878**, such as unused powder, contaminated personal protective equipment (gloves, lab coats), absorbent pads, and plasticware, in a designated, leak-proof, and puncture-resistant hazardous waste container.[3]
- This container must be clearly labeled as "Hazardous Waste - Antineoplastic" and include the chemical name "**ASP5878**".[4]
- Do not mix this waste with other waste streams, particularly biohazardous or regular municipal waste.[3][4]
- Liquid Waste:
 - Collect all liquid waste containing **ASP5878**, including stock solutions, cell culture media, and the first rinse of emptied containers, in a separate, leak-proof, and clearly labeled hazardous waste container.[3]
 - The container should be labeled "Hazardous Waste - Liquid Antineoplastic" with the chemical name "**ASP5878**".
 - Never dispose of liquid **ASP5878** waste down the drain.[3] The practice of sewerage hazardous waste pharmaceuticals is prohibited.[5][6]
- Sharps Waste:
 - All sharps contaminated with **ASP5878** (e.g., needles, syringes, glass vials) must be disposed of in a designated, puncture-resistant "Chemo Sharps" container.[7][8]

2. Decontamination of Work Surfaces:

- Upon completion of work and before disposal procedures, decontaminate all surfaces and equipment by scrubbing with a 70% isopropyl alcohol solution.[2]

3. Packaging for Disposal:

- Ensure all waste containers are securely sealed to prevent leakage.

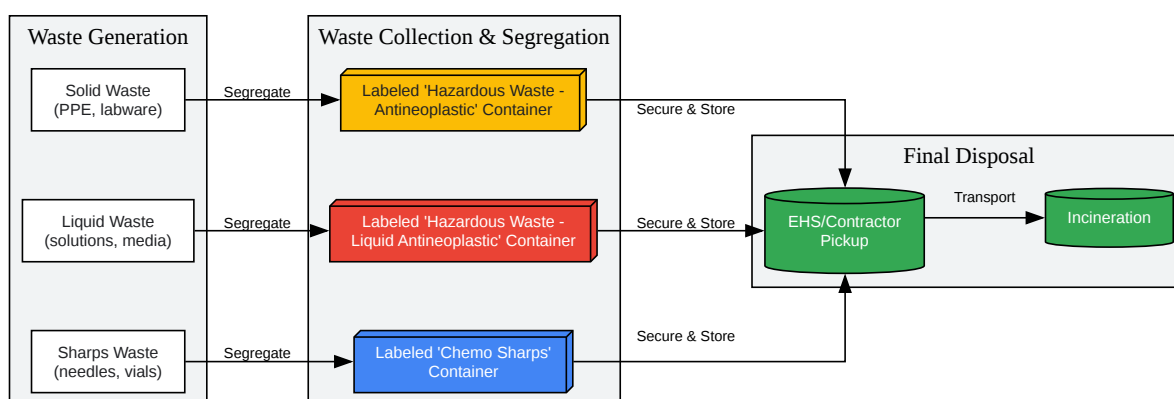
- For off-site transport, follow all applicable Department of Transportation (DOT) regulations for packaging and labeling of hazardous waste.[5]

4. Final Disposal:

- Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[3][4]
- All **ASP5878** waste should be destined for incineration.[7]

Disposal Workflow

The following diagram illustrates the logical flow of the **ASP5878** disposal process, from waste generation to final disposal.



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Caption: **ASP5878** Disposal Workflow Diagram.

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